

An In-depth Technical Guide to the Safe Handling of Methyl 4-pentenoate

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Compound of Interest

Compound Name: Methyl 4-pentenoate

Cat. No.: B153847

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Methyl 4-pentenoate** (CAS No. 818-57-5). The information is compiled to ensure safe laboratory practices for professionals working with this chemical.

Chemical and Physical Properties

Methyl 4-pentenoate is a colorless liquid with a characteristic green, fruity aroma.^{[1][2][3]} It is important to be aware of its physical properties for safe handling and storage.

Property	Value	Source
Molecular Formula	C6H10O2	[1]
Molecular Weight	114.14 g/mol	[1]
Boiling Point	125.0 to 127.0 °C at 760 mm Hg	[1][4]
Density	0.882 - 0.923 g/cm ³ at 25 °C	[1][4]
Refractive Index	1.410 to 1.420 at 20 °C	[1][4]
Flash Point	29 °C (84.2 °F) - closed cup	
Solubility	Insoluble in water; Soluble in alcohol, propylene glycol, and fixed oils.[1][2][3][4][5]	
Vapor Pressure	43.97 mmHg at 25 °C (estimated)	[4]

Hazard Identification and Classification

Methyl 4-pentenoate is classified as a hazardous substance. Understanding its classification is crucial for risk assessment in a laboratory setting.

Hazard Classification	Category	GHS Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour.[1][3][6][7]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation.[1][3][7]

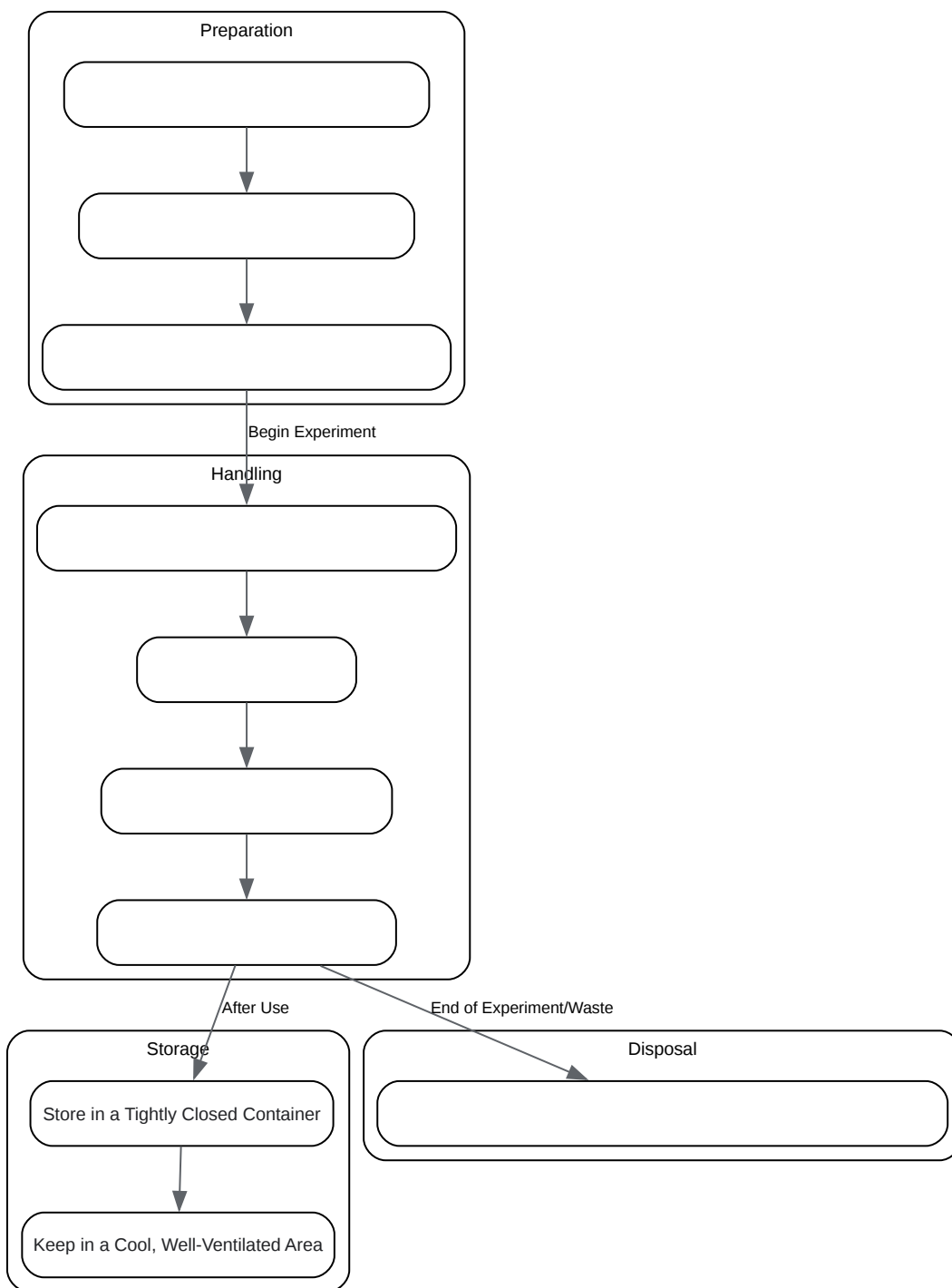
GHS Pictograms:

- Flame: Indicates a flammable hazard.
- Exclamation Mark: Indicates eye irritation.

Signal Word: Warning[1][3][7]

Handling Precautions and Experimental Workflow

Proper handling procedures are essential to minimize risk. The following logical workflow outlines the key steps for safe handling of **Methyl 4-pentenoate**.



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Caption: General workflow for handling **Methyl 4-pentenoate**.

Exposure Controls and Personal Protection

To ensure the safety of personnel, appropriate exposure controls and personal protective equipment (PPE) must be utilized.

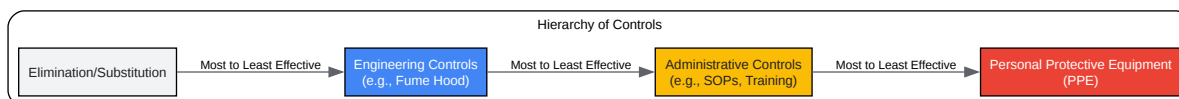
Engineering Controls:

- Work in a well-ventilated area.[6][7]
- Use a local exhaust ventilation system, such as a fume hood.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][6][7]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. Face shield where splashing is possible.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Wear protective clothing to prevent skin contact.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[6]

The following diagram illustrates the hierarchy of controls for minimizing exposure.



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Caption: Hierarchy of controls for chemical safety.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water.[3][6][7] If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7] If eye irritation persists, get medical advice/attention.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[6]

Fire-Fighting Measures

Methyl 4-pentenoate is a flammable liquid.

- Suitable Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide (CO₂). [6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.

- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In case of a spill or leak, follow these procedures:

- **Personal Precautions:** Evacuate personnel to a safe area.^[6] Wear appropriate personal protective equipment.^[6] Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.^[6] Remove all sources of ignition.^[6]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[6]
- **Methods for Cleaning Up:** Absorb with non-combustible material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.^[8]

Storage and Stability

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[3][6][7]} Keep away from heat, sparks, open flames, and hot surfaces.^{[3][6][7]} No smoking.^{[3][6][7]} Take measures to prevent the buildup of electrostatic charge.^{[3][7]}
- **Chemical Stability:** Stable under recommended storage conditions.^[6]
- **Incompatible Materials:** Strong oxidizing agents.

Toxicological Information

Currently, there is limited specific toxicological data available for **Methyl 4-pentenoate**. It is known to cause serious eye irritation.^{[1][3]} Prolonged or repeated skin contact may cause defatting and dermatitis.

For a structurally related compound, ethyl 2-methyl-4-pentenoate, the Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".^[5] However, this does not negate the handling hazards of the pure substance in a laboratory setting.

There is no data to suggest that **Methyl 4-pentenoate** has carcinogenic, mutagenic, or reproductive toxicity effects.[9][10]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[6][7] Do not dispose of down the drain. Contaminated packaging should be treated as the product itself.

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